

# (3-Amino-4-methoxyphenyl)methanol molecular weight and formula

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## Compound of Interest

Compound Name: (3-Amino-4-methoxyphenyl)methanol

Cat. No.: B571338

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## In-Depth Technical Guide: (3-Amino-4-methoxyphenyl)methanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential physicochemical data for **(3-Amino-4-methoxyphenyl)methanol**, a key intermediate in various organic synthesis applications, including the development of pharmaceuticals and fine chemicals.

## Core Physicochemical Data

The fundamental molecular properties of **(3-Amino-4-methoxyphenyl)methanol** are summarized below. These values are critical for stoichiometric calculations, analytical characterization, and process development.

Parameter	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>11</sub> NO <sub>2</sub>	[1]
Molecular Weight	153.18 g/mol	[1]

## Logical Relationship of Molecular Properties

The relationship between the common name of the compound and its fundamental molecular properties is a cornerstone of chemical identification and characterization. The following diagram illustrates this logical connection.



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Figure 1: Relationship between Compound Name, Formula, and Molecular Weight.

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## References

- 1. (3-Amino-4-methoxyphenyl)methanol [myskinrecipes.com]
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